

The Dual Endocannabinoid Hydrolase Inhibitor UCM710: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UCM710

Cat. No.: B15619154

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

UCM710 is a novel chemical probe that acts as a dual inhibitor of two key enzymes responsible for the degradation of endocannabinoids: fatty acid amide hydrolase (FAAH) and α/β -hydrolase domain 6 (ABHD6). By simultaneously blocking these two hydrolases, **UCM710** effectively increases the levels of the primary endocannabinoids, N-arachidonylethanolamine (anandamide or AEA) and 2-arachidonoylglycerol (2-AG), in neuronal systems. This unique pharmacological profile, which spares the major 2-AG hydrolase monoacylglycerol lipase (MAGL), makes **UCM710** a valuable tool for the nuanced investigation of the endocannabinoid system (ECS) and a potential lead for the development of novel therapeutics. This document provides a comprehensive overview of the discovery, synthesis, and biological characterization of **UCM710**.

Discovery and Rationale

The endocannabinoid system is a crucial neuromodulatory system involved in a wide array of physiological processes. The primary signaling molecules of the ECS, anandamide (AEA) and 2-arachidonoylglycerol (2-AG), are synthesized on demand and their signals are terminated by

enzymatic hydrolysis. Fatty acid amide hydrolase (FAAH) is the principal enzyme responsible for AEA degradation, while monoacylglycerol lipase (MAGL) is the primary hydrolase for 2-AG. However, another enzyme, α/β -hydrolase domain 6 (ABHD6), has been identified as a significant contributor to 2-AG hydrolysis, particularly in neurons.

Direct-acting cannabinoid receptor agonists often produce undesirable psychoactive side effects, limiting their therapeutic potential. An alternative strategy is to enhance endogenous cannabinoid signaling by inhibiting the enzymes responsible for their degradation. This approach is thought to provide a more localized and physiologically relevant modulation of the ECS.

The development of **UCM710** was based on the rationale that dual inhibition of FAAH and ABHD6 would elevate the levels of both AEA and 2-AG, potentially offering a broader therapeutic window with fewer side effects compared to non-selective inhibitors or direct receptor agonists.^[1] **UCM710** was identified as a potent dual inhibitor from a series of substrate-mimicking compounds.^[1]

Synthesis of UCM710

UCM710, also referred to as compound 12 in the primary literature, is chemically known as ($\pm$)-oxiran-2-ylmethyl (9Z)-hexadec-9-enoate.^[1] The synthesis is achieved through an esterification reaction between (9Z)-hexadec-9-enoic acid and ($\pm$)-oxiran-2-ylmethanol.

Experimental Protocol: Synthesis of UCM710

The following protocol is adapted from the supplementary materials of Marrs et al., 2011.^[1]

Materials:

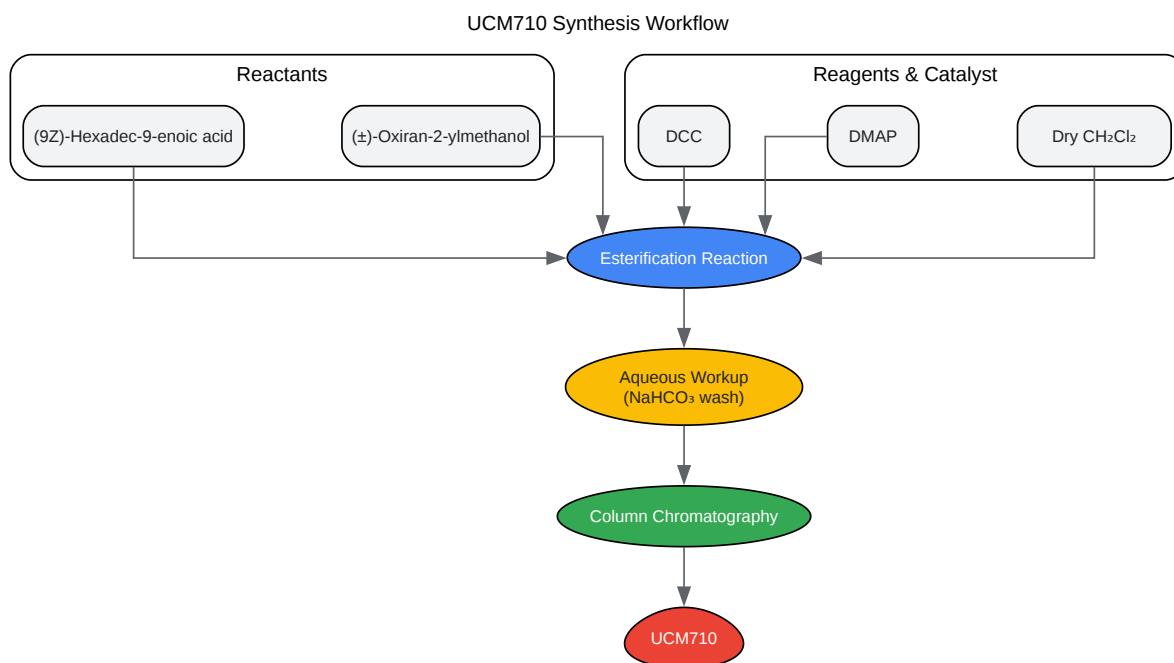
- (9Z)-Hexadec-9-enoic acid
- ($\pm$)-Oxiran-2-ylmethanol
- Dicyclohexylcarbodiimide (DCC)
- N,N-Dimethyl-4-aminopyridine (DMAP)
- Dry dichloromethane (CH_2Cl_2)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a stirred solution of (9Z)-hexadec-9-enoic acid (1 equivalent) and ($\pm$)-oxiran-2-ylmethanol (5 equivalents) in dry dichloromethane in an ice bath under an argon atmosphere, a solution of dicyclohexylcarbodiimide (1 equivalent) and a catalytic amount of N,N-dimethyl-4-aminopyridine (0.068 equivalents) in dry dichloromethane is added dropwise.
- The reaction mixture is stirred for 5 minutes at 0°C .
- The cooling bath is removed, and the mixture is stirred at room temperature for 3-6 hours, with the reaction progress monitored by thin-layer chromatography (TLC).
- Upon completion, the precipitated dicyclohexylurea is removed by filtration.
- The filtrate is washed with a saturated solution of sodium bicarbonate.
- The organic layer is dried over anhydrous sodium sulfate, and the solvent is evaporated under reduced pressure.
- The crude product is purified by column chromatography on silica gel using an appropriate eluent to yield **UCM710**.

DOT Script for Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **UCM710**.

Biological Activity and Data Presentation

UCM710 is a dual inhibitor of FAAH and ABHD6, with no significant activity against MAGL.^[1] This selective inhibition leads to an increase in the intracellular levels of both anandamide and 2-AG in neurons.

Quantitative Data

While the primary literature describes the inhibitory activity of **UCM710** in a dose-dependent manner, specific IC₅₀ values were not explicitly stated in the main body of the primary

publication. The data presented in graphical form in the publication indicates potent inhibition in the nanomolar to low micromolar range. For the purpose of this guide, the data is summarized qualitatively based on the findings of Marrs et al., 2011.

Enzyme	Compound	Inhibitory Activity	Effect on Endocannabinoid Levels
Fatty Acid Amide Hydrolase (FAAH)	UCM710	Dose-dependent inhibition	Increases Anandamide (AEA)
α/β -Hydrolase Domain 6 (ABHD6)	UCM710	Dose-dependent inhibition	Increases 2-Arachidonoylglycerol (2-AG)
Monoacylglycerol Lipase (MAGL)	UCM710	No significant inhibition	No direct effect

Experimental Protocols

Endocannabinoid Hydrolysis Assay

This protocol is a generalized procedure based on the methods described by Marrs et al., 2011, for assessing the inhibitory activity of compounds on endocannabinoid-hydrolyzing enzymes.[\[1\]](#)

Materials:

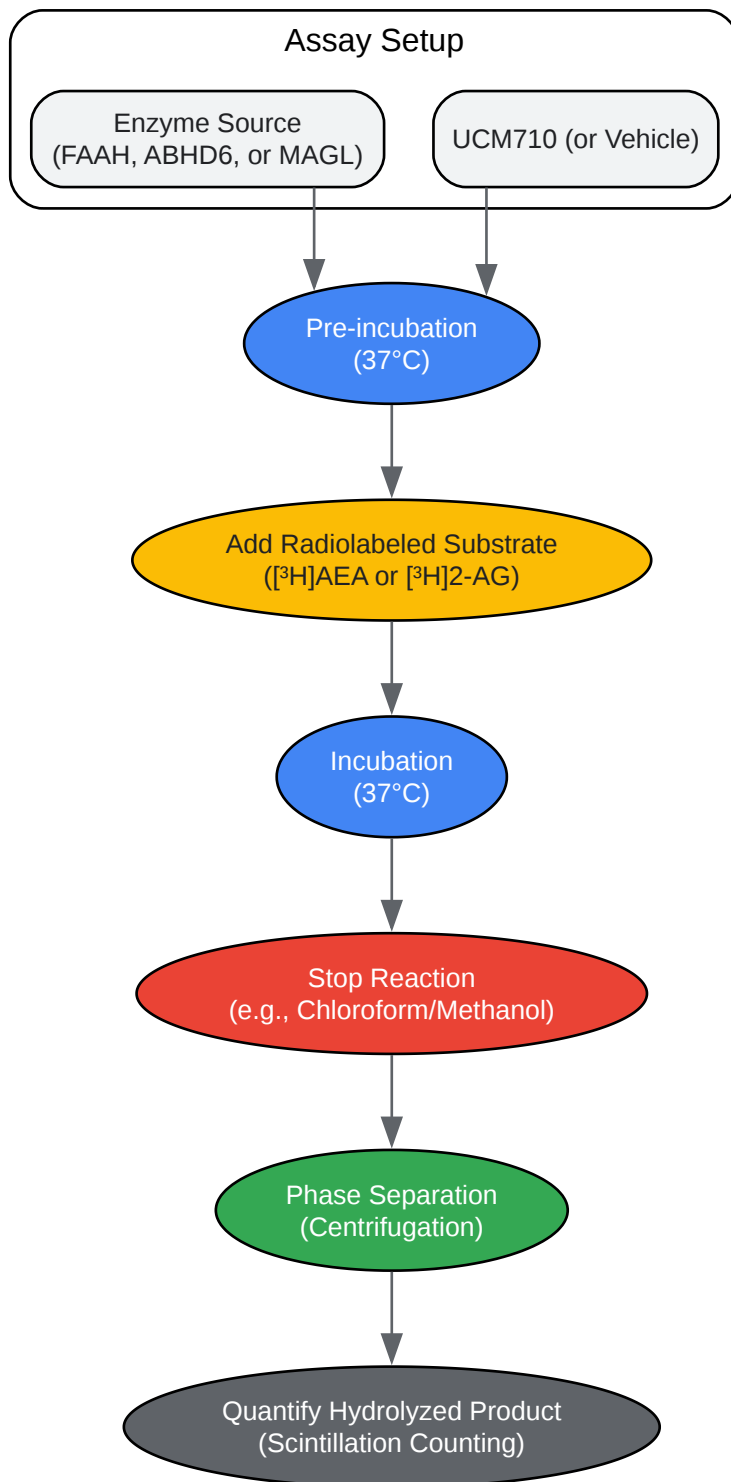
- Cell homogenates or purified enzymes (FAAH, ABHD6, MAGL)
- Radiolabeled substrates: [³H]AEA or [³H]2-AG
- Test compound (**UCM710**) dissolved in a suitable solvent (e.g., DMSO)
- Assay buffer (e.g., Tris-HCl buffer, pH 7.4)
- Scintillation cocktail and scintillation counter

Procedure:

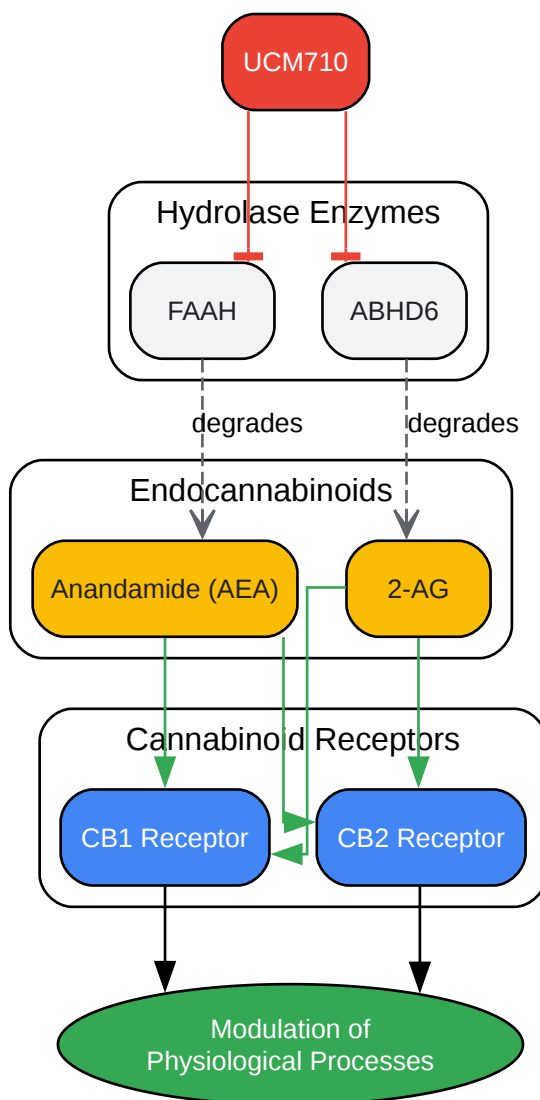
- Enzyme preparations (cell homogenates or purified enzymes) are pre-incubated with various concentrations of **UCM710** or vehicle control for a specified time at 37°C.
- The hydrolysis reaction is initiated by the addition of the radiolabeled substrate ([³H]AEA for FAAH, [³H]2-AG for ABHD6 and MAGL).
- The reaction is allowed to proceed for a defined period at 37°C.
- The reaction is terminated by the addition of a stop solution (e.g., a mixture of organic solvents like chloroform/methanol).
- The aqueous and organic phases are separated by centrifugation. The amount of hydrolyzed radiolabeled product (e.g., [³H]ethanolamine or [³H]glycerol) in the aqueous phase is quantified using a scintillation counter.
- The percentage of inhibition is calculated by comparing the activity in the presence of the inhibitor to the vehicle control.
- Dose-response curves are generated to determine the potency of the inhibitor.

DOT Script for Hydrolysis Assay Workflow

Endocannabinoid Hydrolysis Assay Workflow



UCM710 Mechanism of Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dual Inhibition of α/β -Hydrolase Domain 6 and Fatty Acid Amide Hydrolase Increases Endocannabinoid Levels in Neurons - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- To cite this document: BenchChem. [The Dual Endocannabinoid Hydrolase Inhibitor UCM710: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619154/docs#the-dual-endocannabinoid-hydrolase-inhibitor-ucm710-a-technical-guide\]](https://www.benchchem.com/product/b15619154/docs#the-dual-endocannabinoid-hydrolase-inhibitor-ucm710-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)